

Physicochemical properties of Methyl 6-amino-5-bromopicolinate

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Compound of Interest

Compound Name: Methyl 6-amino-5-bromopicolinate

Cat. No.: B143085

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An In-depth Technical Guide to the Physicochemical Properties of Methyl 6-amino-5-bromopicolinate

This guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **Methyl 6-amino-5-bromopicolinate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Methyl 6-amino-5-bromopicolinate is a substituted pyridine derivative. Its chemical structure consists of a pyridine ring with a methyl ester group at position 2, an amino group at position 6, and a bromine atom at position 5. This arrangement of functional groups makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.

Table 1: Physicochemical Properties of **Methyl 6-amino-5-bromopicolinate**

| Property | Value | Source |
|-------------------|--|-----------|
| CAS Number | 178876-82-9 | [1][2][3] |
| Molecular Formula | C ₇ H ₇ BrN ₂ O ₂ | [2][3] |
| Molecular Weight | 231.05 g/mol | [2][3] |
| Alternate Names | 6-Amino-5-bromopyridine-2-carboxylic Acid Methyl Ester; Methyl 6-amino-5-bromopyridine-2-carboxylate | [3] |
| Appearance | White to off-white solid (inferred from related compounds) | [4] |
| Boiling Point | Data not available | |
| Melting Point | Data not available | |
| Solubility | Likely soluble in solvents such as DMSO (inferred from related compounds) | [4] |

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **Methyl 6-amino-5-bromopicolinate**.

Table 2: Spectroscopic Data for **Methyl 6-amino-5-bromopicolinate**

| Technique | Data |
|--|---|
| ¹ H NMR (CDCl ₃ , 400 MHz) | δ (ppm) = 7.76 (d, J = 7.88 Hz, 1H), 7.34 (d, J = 7.92 Hz, 1H), 5.23 (s, 2H), 3.94 (s, 3H)[1] |
| Mass Spectrometry (ESI) | m/e: 231.0 [(M + H) ⁺][1] |

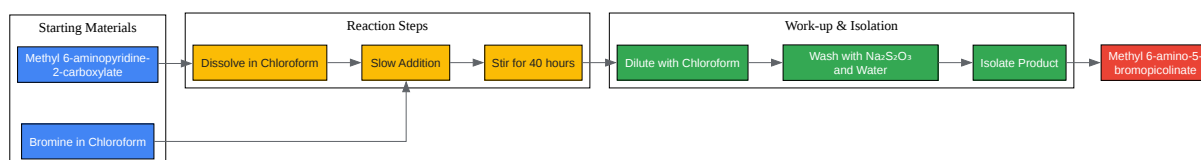
Experimental Protocols

Synthesis of Methyl 6-amino-5-bromopicolinate

A common method for the synthesis of **Methyl 6-amino-5-bromopicolinate** involves the bromination of Methyl 6-aminopyridine-2-carboxylate.[1]

Detailed Methodology:

- **Dissolution:** Methyl 6-aminopyridine-2-carboxylate (10 g, 66.0 mmol) is dissolved in chloroform (450 mL) at room temperature.
- **Addition of Bromine:** A solution of bromine (3.4 mL, 66.0 mmol) in chloroform (100 mL) is added slowly to the reaction mixture.
- **Reaction:** The mixture is stirred for 40 hours.
- **Work-up:** The reaction mixture is diluted with chloroform and then washed sequentially with a saturated sodium thiosulfate solution and water to remove unreacted bromine and aqueous impurities.
- **Isolation:** The organic layer is dried and the solvent is evaporated to yield the product. During this process, an isomer, methyl 6-amino-3-bromopyridine-2-carboxylate, may also be isolated as a by-product.[1]



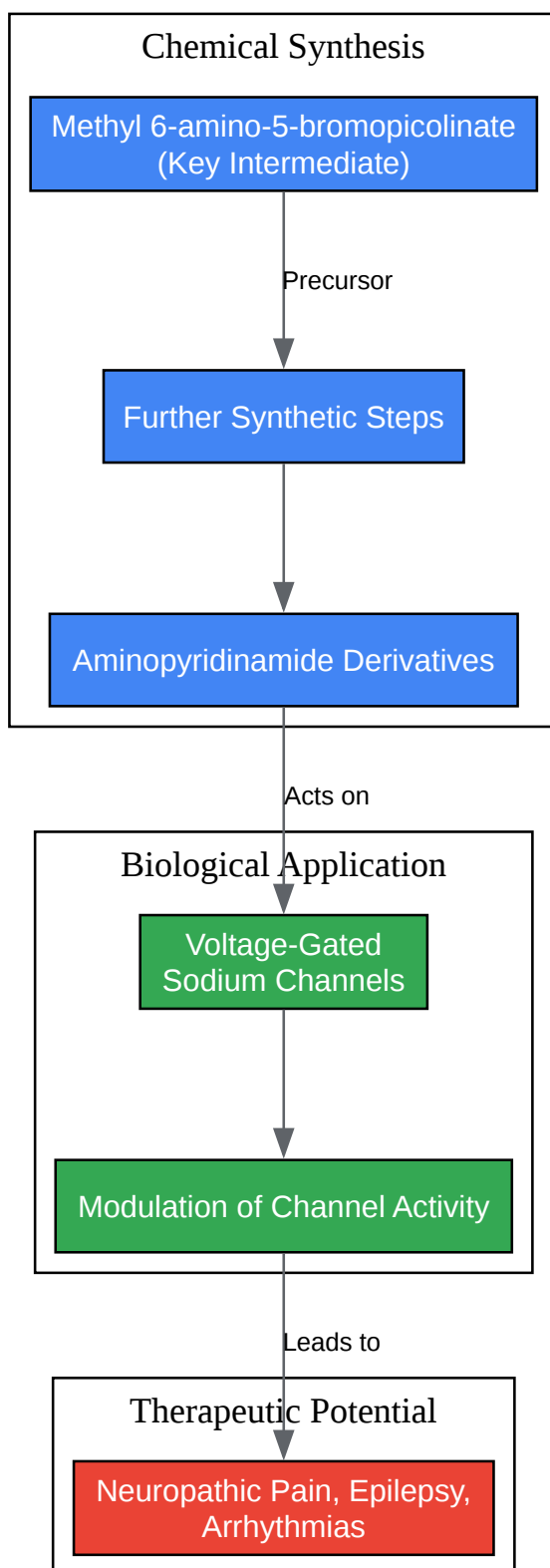
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Synthesis workflow for **Methyl 6-amino-5-bromopicolinate**.

Applications in Drug Development

Methyl 6-amino-5-bromopicolinate serves as a key building block in the synthesis of more complex molecules. A significant application is in the preparation of aminopyridinamides, which are investigated as sodium channel modulators.^{[1][3]}

Voltage-gated sodium channels are crucial for the initiation and propagation of action potentials in excitable cells. Modulators of these channels have therapeutic potential in a variety of disorders, including epilepsy, cardiac arrhythmias, and neuropathic pain. The specific structure of **Methyl 6-amino-5-bromopicolinate** makes it a suitable precursor for creating libraries of aminopyridinamide derivatives to explore their structure-activity relationships as sodium channel modulators.



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Role of **Methyl 6-amino-5-bromopicolinate** in developing sodium channel modulators.

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